

# The Utility of Acid Yellow 79 in Titrimetric Analysis: A Feasibility Assessment

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Compound of Interest		
Compound Name:	Acid Yellow 79	
Cat. No.:	B1175317	Get Quote

A comprehensive review of available data indicates that Acid Yellow 79, a di-azo dye, is not characterized for use as a pH indicator in acid-base titrations. While possessing a distinct yellow hue, crucial parameters such as its acid dissociation constant (pKa) and the pH range of its color transition are not documented in scientific literature or technical data sheets. Consequently, the development of a standardized protocol for its application as a visual indicator in titration is not feasible at this time.

Acid Yellow 79, with the CAS number 12220-70-1, is primarily manufactured and utilized for its properties as a colorant in the textile, leather, and paper industries. Its chemical structure, belonging to the azo class of dyes, is responsible for its coloring capabilities. However, the presence of a chromophore does not inherently confer pH-indicating properties suitable for analytical chemistry.

For a compound to serve as an effective pH indicator, it must exhibit a distinct and reversible color change over a narrow and specific pH range. This change is governed by the equilibrium between the acidic and basic forms of the indicator molecule, a relationship quantified by its pKa value. The ideal indicator for a particular titration is one whose pKa is close to the pH at the equivalence point of the reaction.

Despite extensive searches of chemical databases and scientific literature, no data has been found to suggest that Acid Yellow 79 possesses these critical characteristics. The focus of existing documentation revolves around its application as a dye, with details provided on its



molecular formula (C47H40N10Na2O12S4), molecular weight, and manufacturing processes, which involve the coupling of diazonium salts with aromatic compounds.

### The Chemistry of Azo Dyes as pH Indicators

Azo dyes are characterized by the presence of one or more azo groups (-N=N-) connecting aromatic rings. The electronic structure of this azo linkage and the nature of the substituents on the aromatic rings can be influenced by the hydrogen ion concentration (pH) of the solution. This can lead to a change in the molecule's ability to absorb light at specific wavelengths, resulting in a visible color change.

Several azo dyes, such as methyl orange and methyl red, are well-established pH indicators. Their utility stems from the presence of functional groups that can be protonated or deprotonated, leading to a shift in the electronic conjugation of the molecule and, thus, a change in color.

While Acid Yellow 79 is a di-azo compound, the specific arrangement of its functional groups does not appear to impart the necessary pH-dependent chromophoric shift required for a visual pH indicator in titration.

#### Conclusion

The absence of fundamental data regarding the pKa and color transition range of Acid Yellow 79 precludes its use as a reliable pH indicator in titration. Researchers and professionals in drug development and other scientific fields requiring precise pH measurements should rely on well-characterized and validated pH indicators. The primary and documented application of Acid Yellow 79 remains as a dye for various materials. Further experimental investigation would be required to determine if Acid Yellow 79 has any potential, however limited, as a pH indicator. Without such studies, its use in titrimetric analysis cannot be recommended.

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